

2-Chloro-4-fluorophenylacetic acid safety data sheet

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-4-fluorophenylacetic acid

CAS No.: 177985-32-9

Cat. No.: B1362054

[Get Quote](#)

An In-depth Technical Guide to the Safety Data Sheet of **2-Chloro-4-fluorophenylacetic acid**

Authored for Researchers, Scientists, and Drug Development Professionals by a Senior Application Scientist

This guide provides a comprehensive analysis of the safety protocols and data associated with **2-Chloro-4-fluorophenylacetic acid** (CAS No. 177985-32-9). Moving beyond a simple recitation of safety data sheet (SDS) sections, this document synthesizes the available data to explain the causal links between the compound's chemical properties and the required safety procedures. The protocols herein are designed to be self-validating, empowering researchers to handle this substance with an informed and proactive safety mindset.

Core Hazard Profile: An Irritant by Classification

2-Chloro-4-fluorophenylacetic acid is classified under the Globally Harmonized System (GHS) as a substance that requires significant handling precautions.^{[1][2][3]} The foundation of its safety profile is built on three key hazard statements:

- H315: Causes skin irritation.^{[1][4]}

- H319: Causes serious eye irritation.[1][4]
- H335: May cause respiratory irritation.[1][4]

The designated signal word for this compound is "Warning".[1][4] This classification dictates the necessity for specific personal protective equipment and engineering controls to mitigate the risks of exposure. The primary hazard is communicated visually through the GHS pictogram for irritation.[5]

Caption: Relationship between the GHS Pictogram and specific hazard statements.

Section 1: Physicochemical Properties and Their Safety Implications

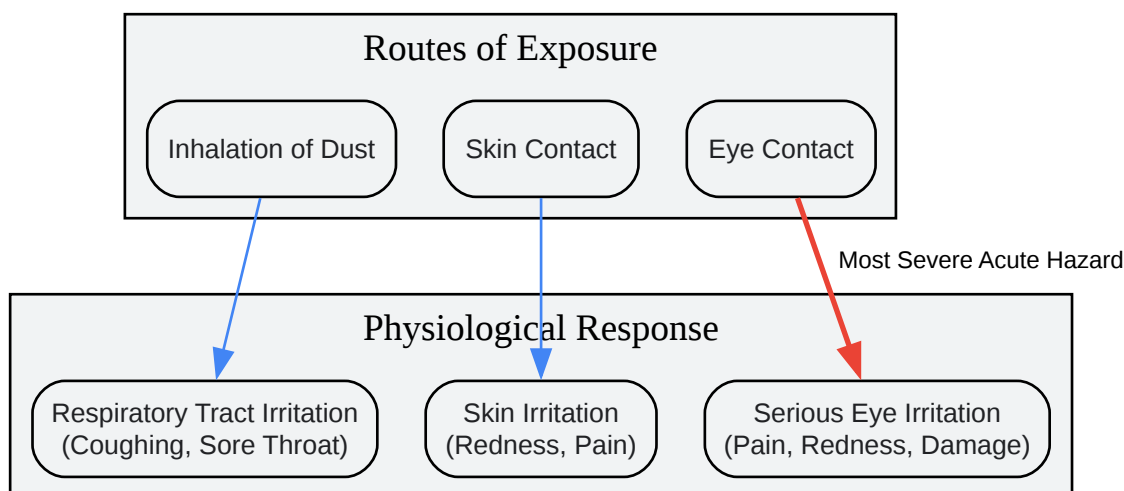
Understanding the physical and chemical properties of a substance is paramount to anticipating its behavior and handling it safely. The properties of **2-Chloro-4-fluorophenylacetic acid** directly inform the necessary control measures.

Property	Value	Safety Implication
CAS Number	177985-32-9[1][6]	Unique identifier for accurate hazard information retrieval.
Molecular Formula	C ₈ H ₆ ClFO ₂ [1][6][7]	Indicates the presence of halogens (Cl, F), which can form toxic gases (e.g., hydrogen fluoride, hydrogen chloride) upon combustion.[8]
Molecular Weight	188.58 g/mol [1][7]	
Physical State	White to off-white crystalline powder.[1][6]	The fine powder form presents a significant inhalation hazard, directly correlating to the H335 (May cause respiratory irritation) classification. Dust control is critical.
Melting Point	98.5 - 107.5°C[6]	Stable at standard laboratory temperatures, but should be kept away from high heat sources.
Solubility	Slightly soluble in water.[2]	This property affects both spill cleanup and decontamination. Large volumes of water will be needed to effectively rinse contaminated surfaces or skin.
Incompatibilities	Strong oxidizing agents.[2][9]	Dictates storage requirements. Co-location with strong oxidizers could lead to a vigorous, exothermic reaction, creating a fire or explosion hazard.

Section 2: Exposure Pathways and Physiological Response

Exposure to **2-Chloro-4-fluorophenylacetic acid** can elicit distinct irritant responses depending on the route of contact. The causality stems from the compound's ability to disrupt cellular integrity upon contact with mucosal surfaces and skin.

- **Inhalation:** As a fine powder, aerosolized particles can be easily inhaled.[1] This is the most likely route of exposure during weighing and transfer operations. The particles deposit in the respiratory tract, causing irritation, coughing, and shortness of breath.[1][10]
- **Skin Contact:** Direct contact with the skin leads to irritation, characterized by redness and pain.[4][10] The mechanism involves localized inflammatory responses as the chemical interacts with the epidermis.
- **Eye Contact:** This is the most severe route of acute exposure. The compound is classified as causing serious eye irritation.[1][4] Contact can lead to significant pain, redness, and potentially lasting damage if not addressed immediately with copious rinsing.[8]
- **Ingestion:** While less common in a laboratory setting with proper procedures, accidental ingestion would irritate the gastrointestinal tract.[9]



[Click to download full resolution via product page](#)

Caption: Exposure routes and their corresponding physiological effects.

Section 3: Proactive Safety Protocols

Effective safety management is proactive, not reactive. The following engineering controls and personal protective equipment (PPE) are mandatory for preventing exposure.

Engineering Controls: The First Line of Defense

The primary goal of engineering controls is to contain the hazard at its source.

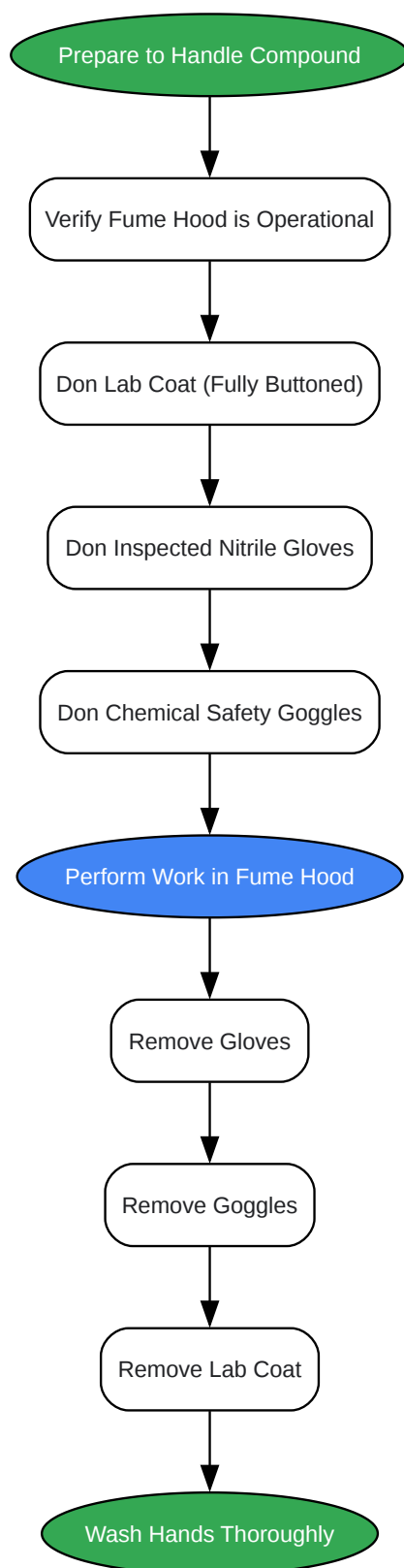
- **Ventilation:** All handling of **2-Chloro-4-fluorophenylacetic acid** powder must be conducted in a certified chemical fume hood or a powder containment enclosure.[\[11\]](#)[\[12\]](#) This is the most critical control for preventing respiratory exposure by capturing dust at the point of generation.
- **Safety Stations:** An eyewash station and a safety shower must be immediately accessible and tested regularly.[\[8\]](#)[\[13\]](#) Their proximity is a non-negotiable aspect of the risk mitigation plan for a compound that causes serious eye irritation.

Personal Protective Equipment (PPE): The Researcher's Barrier

When engineering controls cannot eliminate all risk, PPE is required.

- **Eye and Face Protection:** Chemical safety goggles conforming to EU Standard EN166 or OSHA 29 CFR 1910.133 are required.[\[12\]](#)[\[13\]](#) A face shield should be worn over goggles when handling larger quantities or when there is a significant risk of splashing or dust generation.
- **Skin Protection:**
 - **Gloves:** Wear chemical-resistant gloves, such as nitrile gloves. Always inspect gloves for tears or punctures before use.[\[14\]](#)
 - **Lab Coat:** A fully buttoned lab coat must be worn to protect street clothes and skin from contamination.[\[14\]](#)

- Respiratory Protection: Under normal conditions within a functioning fume hood, respiratory protection is not typically required. However, if engineering controls are not available or during a large spill cleanup, a NIOSH/MSHA-approved respirator with a particle filter is necessary.^{[9][15]}



[Click to download full resolution via product page](#)

Caption: Standard workflow for donning and doffing PPE.

Section 4: Standard Operating Procedures (SOPs)

Adherence to validated SOPs minimizes variability and risk.

SOP for Weighing and Transfer

- Preparation: Assemble all necessary equipment (spatulas, weigh paper, secondary container) inside the chemical fume hood before retrieving the compound.
- Retrieval: Retrieve the container of **2-Chloro-4-fluorophenylacetic acid**. Check that the container is intact and the label is legible.
- Transfer: Open the container inside the fume hood. Use a clean spatula to gently scoop the required amount onto weigh paper or into a tared container. Avoid any actions that could create dust clouds, such as dropping or tapping the spatula.
- Cleaning: After weighing, carefully tap any residual powder from the spatula back into the primary container. Securely close the container.
- Transport: If moving the weighed compound, place it in a labeled, sealed secondary container.

SOP for Storage

- Location: Store the container in a designated, well-ventilated, dry, and cool area.[\[1\]](#)[\[16\]](#)
- Container: Ensure the container is tightly closed to prevent exposure to moisture and air.[\[13\]](#)
- Segregation: Crucially, store this compound away from incompatible materials, especially strong oxidizing agents.[\[2\]](#)[\[9\]](#) Check the SDS of neighboring chemicals to ensure compatibility.

Section 5: Emergency and First Aid Protocols

In the event of an exposure, immediate and correct action is critical.

Exposure Type	Protocol
Eye Contact	<ol style="list-style-type: none">1. Immediately flush the eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.[8]2. Remove contact lenses if present and easy to do.[1]3. Seek immediate medical attention.
Skin Contact	<ol style="list-style-type: none">1. Immediately remove all contaminated clothing.[1]2. Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.3. Seek medical attention if irritation persists.[8]
Inhalation	<ol style="list-style-type: none">1. Immediately move the affected person to fresh air.[1][9]2. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration (do not use mouth-to-mouth).[1][9]3. Seek immediate medical attention.
Small Spill	<ol style="list-style-type: none">1. Evacuate personnel from the immediate area and ensure adequate ventilation (fume hood).[1]2. Wear appropriate PPE, including respiratory protection if necessary.3. Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand). Avoid raising dust.4. Carefully sweep or scoop the material into a suitable, labeled container for hazardous waste disposal.[9][14]5. Clean the spill area with a damp cloth and decontaminate.

Section 6: Disposal Considerations

Disposal of **2-Chloro-4-fluorophenylacetic acid** and its contaminated materials must be handled as hazardous waste.

- Product: Unused material should be disposed of through a licensed chemical destruction facility. Do not discharge into sewer systems.[16]

- Packaging: Contaminated containers should be triple-rinsed (or equivalent) and offered for recycling or disposed of as hazardous waste according to local regulations.[16]
- Compliance: It is the responsibility of the waste generator to correctly classify and dispose of the waste in accordance with all applicable local, regional, and national regulations.[8]

Conclusion: Fostering a Proactive Safety Culture

The safe handling of **2-Chloro-4-fluorophenylacetic acid** is predicated on a thorough understanding of its irritant properties. By recognizing that its physical form (powder) and chemical reactivity define the risks, researchers can implement the engineering controls, PPE, and handling protocols detailed in this guide. These procedures are not merely a list of rules but a systematic approach to minimizing exposure and ensuring a safe laboratory environment. This technical guide should be used as a component of comprehensive laboratory safety training and a culture that prioritizes the well-being of all personnel.

References

- OSHA.com. (2022, August 17). GHS Hazard Sign, Symbol & Pictogram Meanings. Available at: [\[Link\]](#)
- Safety Decals. (2025, November 5). The Complete Guide To The Symbol For Corrosive (GHS/WHMIS). Available at: [\[Link\]](#)
- Stoffenmanager. GHS hazard pictograms. Available at: [\[Link\]](#)
- BAuA. Hazard pictograms for chemicals. Available at: [\[Link\]](#)
- Protect Environmental Services. (2016, June 27). GHS Hazard Pictograms. Available at: [\[Link\]](#)
- SafetySign.com. GHS Pictogram Label: Corrosion (LZH604PS2). Available at: [\[Link\]](#)
- GHS Printers. GHS Pictogram Corrosive Roll. Available at: [\[Link\]](#)
- Cole-Parmer. Material Safety Data Sheet - 2-Fluorophenylacetic Acid, 98%. Available at: [\[Link\]](#)

- Northwestern University Office of Environmental Health and Safety. (2016, August 22). Know Your Hazard Symbols (Pictograms). Available at: [\[Link\]](#)
- University of Iowa Environmental Health & Safety. GHS Pictograms. Available at: [\[Link\]](#)
- Thermo Fisher Scientific. (2025, September 5). SAFETY DATA SHEET - 4-Fluorophenylacetic acid. Available at: [\[Link\]](#)
- Wikipedia. GHS hazard pictograms. Available at: [\[Link\]](#)
- Chementors. (2024, June 25). SDS BASICS: GHS HAZARD PICTOGRAMS FOR SDS AND LABELS. Available at: [\[Link\]](#)
- PubChem - NIH. (2-Chloro-4-fluorophenoxy)acetic acid. Available at: [\[Link\]](#)
- Thermo Fisher Scientific. (2025, September 16). SAFETY DATA SHEET - 2-Chlorophenylacetic acid. Available at: [\[Link\]](#)
- Cheméo. Chemical Properties of 2-Chloro-4-fluorophenol (CAS 1996-41-4). Available at: [\[Link\]](#)
- International Chemical Safety Cards (ICSCs). ICSC 0274 - FLUOROACETIC ACID. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. chemicalbook.com [chemicalbook.com]
2. [2-Chloro-4-fluorophenylacetic acid, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific](#) [fishersci.com]
3. pdf.benchchem.com [pdf.benchchem.com]
4. cdhfinechemical.com [cdhfinechemical.com]

- [5. cumentors.com \[cumentors.com\]](#)
- [6. 2-Chloro-4-fluorophenylacetic acid, 97% 25 g | Request for Quote | Thermo Scientific Chemicals \[thermofisher.com\]](#)
- [7. buildingblock.bocsci.com \[buildingblock.bocsci.com\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
- [10. ICSC 0274 - FLUOROACETIC ACID \[chemicalsafety.ilo.org\]](#)
- [11. matrixscientific.com \[matrixscientific.com\]](#)
- [12. fishersci.com \[fishersci.com\]](#)
- [13. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [14. matrixscientific.com \[matrixscientific.com\]](#)
- [15. fishersci.com \[fishersci.com\]](#)
- [16. echemi.com \[echemi.com\]](#)
- To cite this document: BenchChem. [2-Chloro-4-fluorophenylacetic acid safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1362054/docs#2-chloro-4-fluorophenylacetic-acid-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)